

Barium nitrate CAS number and synonyms

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Compound of Interest

Compound Name: *Barium nitrate*

Cat. No.: *B159605*

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An In-depth Technical Guide to **Barium Nitrate** for Researchers, Scientists, and Drug Development Professionals

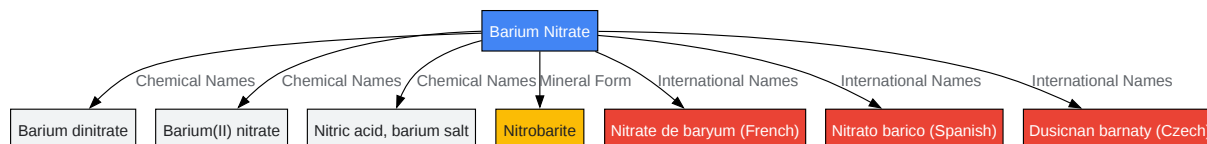
This technical guide provides a comprehensive overview of **barium nitrate**, focusing on its chemical and physical properties, applications, safety and handling protocols, and experimental procedures relevant to scientific research and development.

Chemical Identification

Barium nitrate is an inorganic compound with the chemical formula $\text{Ba}(\text{NO}_3)_2$.^[1] It is the barium salt of nitric acid.^[2]

CAS Number: 10022-31-8^[1]^[3]^[4]

Synonyms: **Barium nitrate** has several synonyms used across different contexts and languages. A logical grouping of these names is presented below.



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Caption: Logical relationship of **Barium Nitrate** synonyms.

Physicochemical Properties

Barium nitrate is a white, crystalline solid at room temperature.^[5] It is an odorless and highly water-soluble compound.^{[2][6]} A summary of its key physicochemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	Ba(NO ₃) ₂	^{[1][4]}
Molecular Weight	261.34 g/mol	^{[2][3][7][8]}
Appearance	White, lustrous crystals or crystalline powder	^{[2][8][9]}
Odor	Odorless	^{[2][6][9][10][11]}
Density	3.24 g/cm ³	^{[2][9]}
Melting Point	592 °C (decomposes)	^{[8][9]}
Solubility in Water	10.5 g/100mL at 25 °C	^[9]
pH	5.0 - 8.0 (5% aqueous solution)	^{[12][13]}

Applications in Research and Industry

While direct applications in drug development are not prominent, **barium nitrate** is utilized in various scientific and industrial fields that may be relevant to researchers.

- **Chemical Synthesis:** It serves as a precursor for the synthesis of other barium compounds, such as barium oxide, barium carbonate, and barium sulfate.^{[1][14]} It can also be used as an oxidizing agent in certain chemical reactions.^[5]
- **Materials Science:** **Barium nitrate** is used in the manufacturing of specialty glass and ceramics. In glass production, it acts as a fining agent to remove bubbles and improve transparency.^{[1][5][15]} In ceramics, it is used in the preparation of glazes.^{[1][5][15]}

- **Electronics:** It finds application in the electronics industry for the manufacturing of electronic ceramics and piezoelectric materials due to its high purity and stable chemical properties.
[15]
- **Pyrotechnics:** It is a key component in pyrotechnics, where it functions as an oxidizer and produces a vibrant green flame.[5][9][10][14]
- **Analytical Chemistry:** **Barium nitrate** is used as a reagent in analytical chemistry for the detection of certain ions.[15]

Safety and Handling

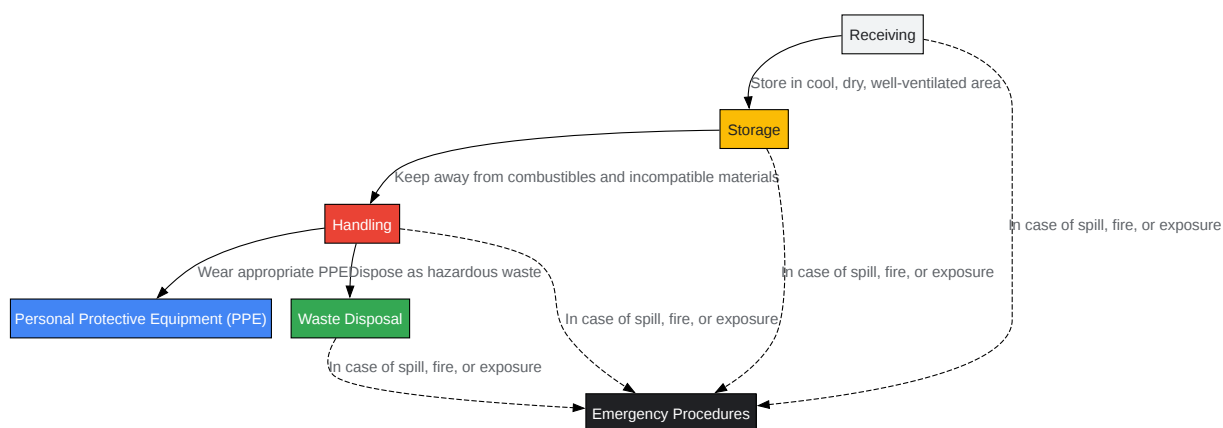
Barium nitrate is a hazardous substance and must be handled with appropriate safety precautions. It is toxic if ingested or inhaled and can cause serious eye irritation.[7][16] As a strong oxidizer, it may intensify fires and can ignite combustible materials.[17][18][19]

Hazard Identification

Hazard	GHS Classification	Precautionary Statements
Oxidizing Solid	Category 2	H272: May intensify fire; oxidiser.[7][17]
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed.[7][17]
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled.[7][17]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation.[7][17]

Handling and Storage Workflow

Proper handling and storage are crucial to minimize risks associated with **barium nitrate**. The following diagram outlines a standard workflow for its safe management in a laboratory setting.



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Caption: Workflow for safe handling and storage of **Barium Nitrate**.

Personal Protective Equipment (PPE)

When handling **barium nitrate**, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[\[3\]](#)[\[6\]](#)[\[12\]](#)
- Skin Protection: Impervious protective clothing, including gloves (nitrile or natural rubber), lab coat, apron, or coveralls.[\[6\]](#)[\[16\]](#)[\[18\]](#)
- Respiratory Protection: For operations generating dust, a NIOSH/MSHA approved respirator with P100 filters should be used.[\[12\]](#)[\[18\]](#)

Experimental Protocols

Preparation of Barium Nitrate from Barium Carbonate

This protocol describes a common laboratory method for synthesizing **barium nitrate** through the neutralization of nitric acid with barium carbonate.

Materials:

- Barium Carbonate (BaCO_3)
- Concentrated Nitric Acid (HNO_3)
- Distilled Water
- Beakers
- Stirring Rod
- Hot Plate
- Filter Paper and Funnel
- pH indicator paper

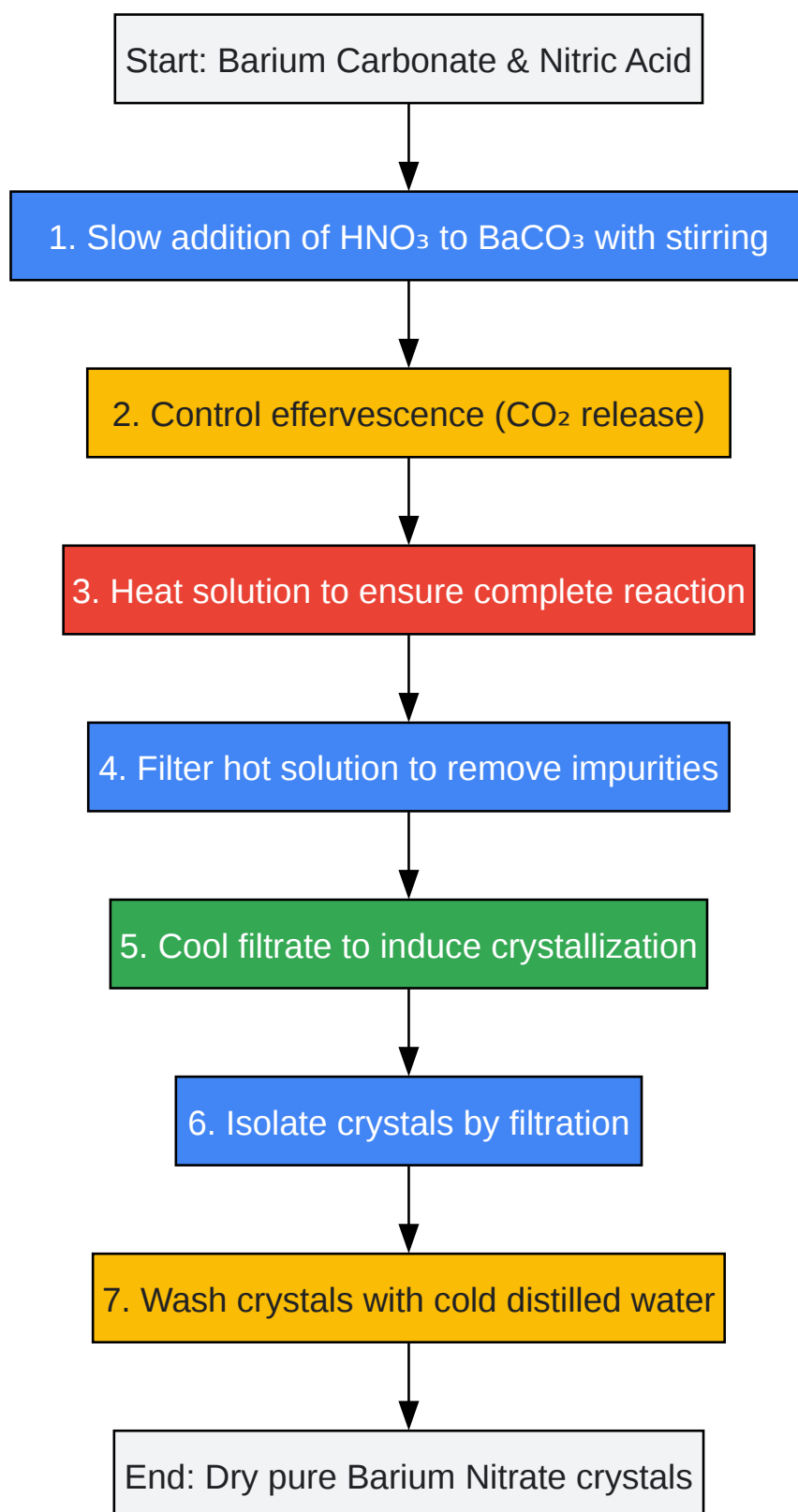
Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, place a measured amount of barium carbonate into a large beaker.
- **Acid Addition:** Slowly and carefully add a stoichiometric amount of nitric acid to the barium carbonate while stirring continuously. The reaction will produce carbon dioxide gas, causing effervescence. Add the acid in small portions to control the reaction rate. Reaction: $\text{BaCO}_3 + 2\text{HNO}_3 \rightarrow \text{Ba}(\text{NO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$ [\[20\]](#)
- **Neutralization:** Continue adding nitric acid until all the barium carbonate has reacted and the effervescence ceases. Check the pH of the solution to ensure it is neutral or slightly acidic.

- **Heating and Filtration:** Gently heat the solution to ensure the reaction is complete and to dissolve the **barium nitrate** fully. If any unreacted solids remain, filter the hot solution.
- **Crystallization:** Allow the filtered solution to cool slowly to room temperature. **Barium nitrate** crystals will precipitate out of the solution. The cooling process can be further slowed by placing the beaker in an insulated container.
- **Isolation and Drying:** Collect the crystals by filtration and wash them with a small amount of cold distilled water to remove any residual acid. Dry the crystals in an oven at a low temperature or in a desiccator.

Experimental Workflow: Synthesis of Barium Nitrate

The following diagram illustrates the workflow for the synthesis of **barium nitrate** as described in the protocol above.



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Caption: Experimental workflow for **Barium Nitrate** synthesis.

Disposal Considerations

Barium nitrate waste is considered hazardous and must be disposed of according to local, state, and federal regulations.[16] It should not be discharged into drains or the environment. [17] Disposal should be handled by a licensed waste disposal company.[16]

This guide is intended for informational purposes for trained professionals. Always consult the Safety Data Sheet (SDS) before handling any chemical and adhere to all institutional safety protocols.

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